

An In-depth Technical Guide to 7-Methylguanosine 5'-diphosphate Sodium Salt

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Compound of Interest

Compound Name: 7-Methylguanosine 5'-diphosphate
sodium

Cat. No.: B15571453

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Introduction

7-Methylguanosine 5'-diphosphate (m7GDP) sodium salt is a crucial molecule in molecular biology, primarily recognized for its role as a structural analog of the 5' cap found on eukaryotic messenger RNA (mRNA). This cap structure is essential for the regulation of mRNA metabolism, including splicing, nuclear export, and, most notably, the initiation of translation. Due to its significance, m7GDP and its derivatives are invaluable tools in the study of these fundamental cellular processes and for the development of novel therapeutics targeting them. This guide provides a comprehensive overview of the chemical structure, physicochemical properties, biological role, and experimental applications of **7-Methylguanosine 5'-diphosphate sodium** salt.

Chemical Structure and Identification

7-Methylguanosine 5'-diphosphate is a modified purine nucleotide. It consists of a guanosine molecule that is methylated at the 7th position of the guanine base and is linked to a diphosphate group at the 5' position of the ribose sugar. The sodium salt form enhances its stability and solubility in aqueous solutions.

Below is a 2D representation of the chemical structure of 7-Methylguanosine 5'-diphosphate.

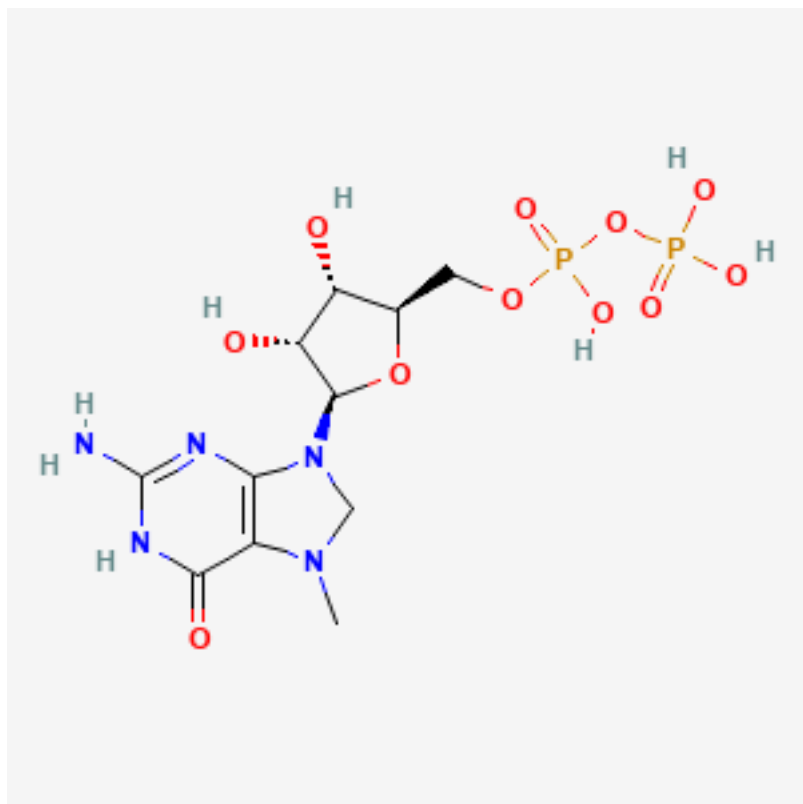


Figure 1: 2D chemical structure of 7-Methylguanosine 5'-diphosphate.

Chemical Identifiers

Identifier	Value
IUPAC Name	disodium;[[[(2R,3S,4R,5R)-5-(2-amino-7-methyl-6-oxo-1H-purin-9-ium-9-yl)-3,4-dihydroxyoxolan-2-yl]methoxy-oxidophosphoryl] hydrogen phosphate
SMILES	<chem>CN1C=NC(=N2)N[C@H]3C(=O)N(C)C(=O)N2[C@H]3O[C@H]3COP(=O)([O-])OP(=O)(O)[O-])O.[Na+].[Na+]</chem> [1]
InChI Key	VSMXIKIFPKDZJA-IDIVVRGQSA-L [1]
CAS Number	104809-16-7 [1]

Physicochemical Properties

The physicochemical properties of **7-Methylguanosine 5'-diphosphate sodium** salt are critical for its handling, storage, and use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₅ N ₅ Na ₂ O ₁₁ P ₂	[2]
Molecular Weight	501.19 g/mol	[2]
Appearance	White to off-white solid powder	
Solubility	Water: 50 mg/mL, clear to very slightly hazy, colorless to very faintly yellow.[1]	[1]
Storage Temperature	-20°C[1]	[1]
pH-dependent Stability	The N7-methylated guanosine is susceptible to imidazole ring opening at high pH.	[3]

Note on Spectroscopic Data: While specific NMR spectra are not provided here, the characterization of 7-methylguanosine derivatives by ¹H and ³¹P NMR spectroscopy is a standard method for structural confirmation.[3] Mass spectrometry data for m7GDP has been reported, with characteristic fragmentation patterns.

Biological Role: The mRNA 5' Cap and Translation Initiation

In eukaryotes, the vast majority of mRNAs are modified at their 5' end with a cap structure, which is a 7-methylguanosine linked to the first nucleotide of the RNA chain via a unique 5'-5' triphosphate bridge. This cap structure is fundamental for the lifecycle of an mRNA molecule.

The primary functions of the 5' cap include:

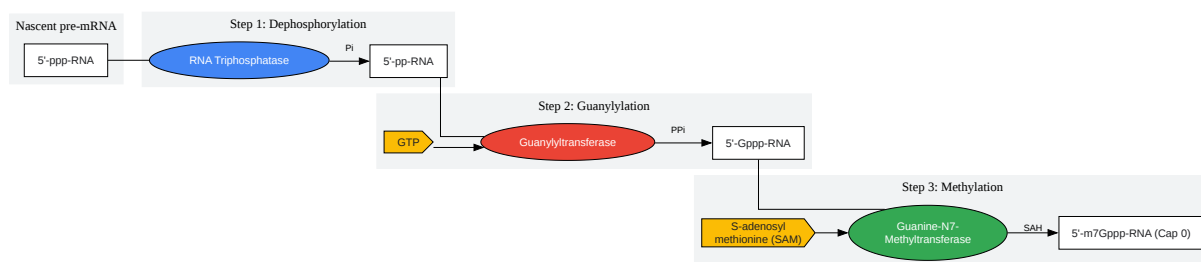
- **Protection from Degradation:** The cap protects the mRNA from exonucleolytic degradation, thereby increasing its stability.
- **Splicing:** The cap is involved in the efficient splicing of pre-mRNA.

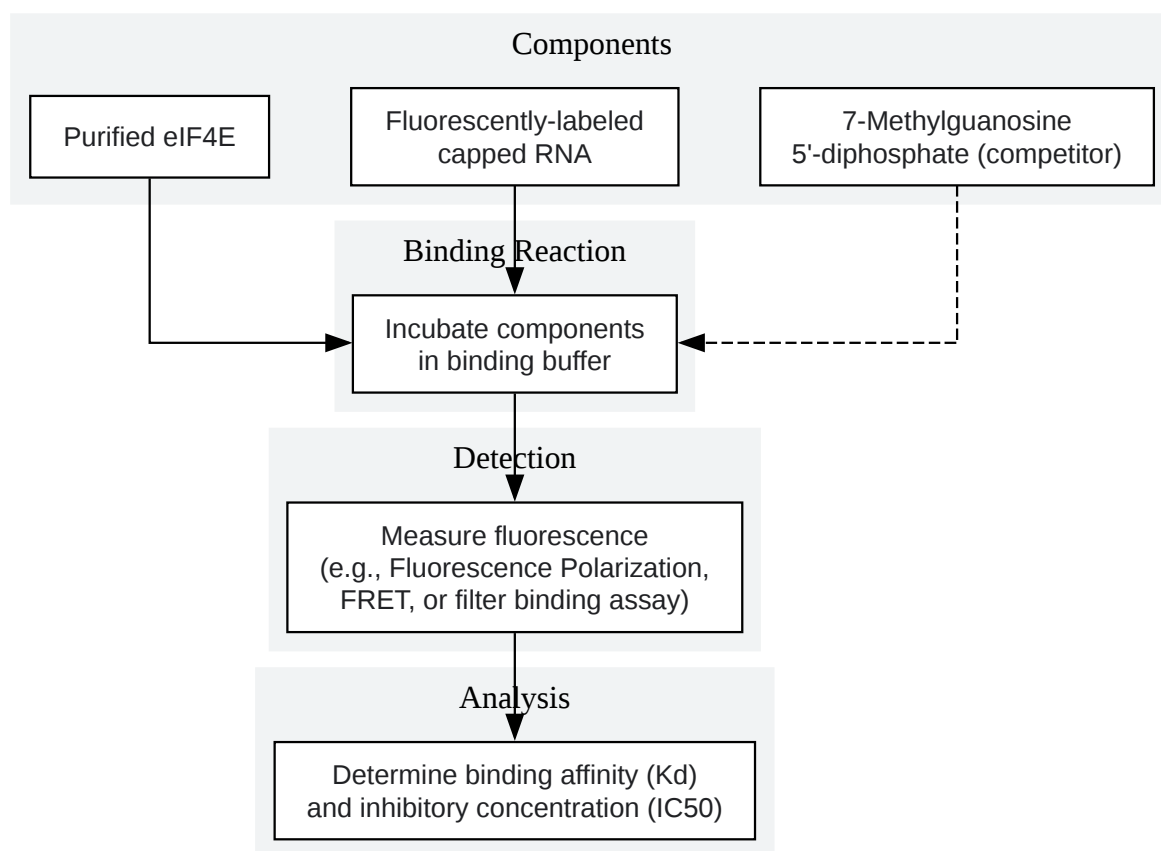
- Nuclear Export: It facilitates the transport of mature mRNA from the nucleus to the cytoplasm.
- Translation Initiation: The cap is recognized by the eukaryotic initiation factor 4E (eIF4E), a key component of the eIF4F complex. This interaction is a critical rate-limiting step in cap-dependent translation initiation.[\[4\]](#)[\[5\]](#)[\[6\]](#)

7-Methylguanosine 5'-diphosphate, as a cap analog, can competitively inhibit the binding of eIF4E to capped mRNAs, thereby inhibiting cap-dependent translation. This property makes it an essential tool for studying the mechanism of translation initiation and for developing potential anti-cancer and anti-viral therapies.

The Eukaryotic mRNA Capping Pathway

The formation of the 5' cap is a co-transcriptional process that occurs in three main enzymatic steps.





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